

Technical Support Center: Navigating the Solubility of 5-Methoxy-2-nitrosophenol

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Compound of Interest

Compound Name: 5-Methoxy-2-nitrosophenol

CAS No.: 13895-38-0

Cat. No.: B082057

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Welcome to the dedicated technical support guide for researchers, scientists, and drug development professionals working with **5-Methoxy-2-nitrosophenol**. This resource is designed to provide in-depth technical guidance and troubleshoot common solubility challenges encountered during experimental work. Our aim is to equip you with the foundational knowledge and practical strategies to handle this compound effectively, ensuring the integrity and success of your research.

Understanding the Molecule: Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is the bedrock of successful dissolution. **5-Methoxy-2-nitrosophenol** is a nuanced molecule, and its solubility is governed by a delicate interplay of its functional groups.

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₃	[1][2]
Molecular Weight	153.14 g/mol	[1][2]
Appearance	Solid (Flammable)	[1][2]
Melting Point	156°C	[2]
LogP (XLogP3)	1.5	[1][2]
Hydrogen Bond Donors	1	[1][2]
Hydrogen Bond Acceptors	4	[1][2]

The presence of a phenolic hydroxyl group provides a site for hydrogen bonding and acidic dissociation, while the methoxy and nitroso groups contribute to the molecule's polarity and potential for various intermolecular interactions. The LogP value of 1.5 suggests a moderate lipophilicity, indicating that while it has some affinity for non-polar environments, its solubility in aqueous media is likely to be limited.

Frequently Asked Questions (FAQs)

Here we address some of the most common questions regarding the solubility of **5-Methoxy-2-nitrosophenol**.

Q1: Why is my **5-Methoxy-2-nitrosophenol** not dissolving in water?

A1: The limited aqueous solubility of **5-Methoxy-2-nitrosophenol** is expected due to its molecular structure. The aromatic ring and the methoxy group contribute to its hydrophobic character. While the phenolic hydroxyl and nitroso groups can participate in hydrogen bonding with water, the overall molecule is not sufficiently polar to dissolve readily in water at neutral pH. For related nitrophenols, water solubility is known to be limited but can be influenced by temperature.[3]

Q2: I've noticed a color change when trying to dissolve the compound in certain solvents. What does this indicate?

A2: Nitroso compounds can exist in equilibrium with their tautomeric oxime form. This equilibrium can be influenced by the solvent, pH, and temperature, potentially leading to color changes. Additionally, phenolic compounds can be susceptible to oxidation, which may also result in a color change. It is crucial to work with fresh solvents and consider using an inert atmosphere if you suspect degradation.

Q3: What is the expected pKa of **5-Methoxy-2-nitrosophenol**, and how does it affect solubility?

A3: While an experimentally determined pKa for **5-Methoxy-2-nitrosophenol** is not readily available in the literature, we can estimate its acidity based on structurally similar compounds. The pKa of o-nitrophenol is approximately 7.23.[4] The electron-withdrawing nature of the nitroso group will increase the acidity of the phenolic proton, making it easier to deprotonate in a basic solution. Therefore, the solubility of **5-Methoxy-2-nitrosophenol** is expected to increase significantly at a pH above its pKa due to the formation of the more soluble phenoxide salt.

Q4: Are there any stability concerns I should be aware of when preparing solutions?

A4: Yes. As a nitroso compound, **5-Methoxy-2-nitrosophenol** may be unstable, especially in solution and upon exposure to light or heat. Phenolic compounds can also be prone to oxidation. It is recommended to prepare solutions fresh and store them protected from light and at a low temperature. For its isomer, 5-methoxy-2-nitrophenol, it is noted to be stable under normal temperatures and pressures but is incompatible with strong oxidizing agents and strong bases.[5]

Troubleshooting Guide: Overcoming Solubility Issues

This section provides a systematic approach to troubleshooting common solubility problems.

Caption: A workflow for troubleshooting the dissolution of **5-Methoxy-2-nitrosophenol**.

Recommended Solvents and Protocols

Based on the physicochemical properties of **5-Methoxy-2-nitrosophenol** and data from related compounds, the following solvents are recommended for initial solubility testing.

Solvent Selection Guide

Solvent Class	Recommended Solvents	Expected Solubility	Rationale & Expert Insights
Polar Aprotic	Dimethyl sulfoxide (DMSO), N,N-Dimethylformamide (DMF), Acetone, Acetonitrile	High	These solvents are excellent at solvating polar organic molecules. A synthesis of a related nitrophenol successfully used DMF.[6] For biological assays, DMSO is a common choice, but it's important to keep the final concentration low (typically <0.5%) to avoid cellular toxicity.
Polar Protic	Methanol, Ethanol	Moderate to High	These alcohols can act as both hydrogen bond donors and acceptors, facilitating the dissolution of phenolic compounds. Nitrophenols are generally soluble in ethanol and methanol. [7]
Ethers	Tetrahydrofuran (THF), Diethyl ether	Moderate	These are good solvents for many organic compounds, and nitrophenols are known to be soluble in diethyl ether.[7]
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate	While effective for many organic

compounds, their use should be considered carefully due to toxicity. A related nitrophenol is soluble in chloroform.[8]

Non-Polar

Toluene, Hexane

Low to Insoluble

The polarity of the nitroso and hydroxyl groups will likely limit solubility in these solvents.

Aqueous

Water (pH-adjusted)

Low at neutral pH,
High at basic pH

Solubility in aqueous buffers will be highly dependent on the pH. At pH values above the compound's pKa, the formation of the phenoxide salt will significantly increase solubility.

Experimental Protocol: Preparing a Stock Solution

This protocol provides a general guideline for preparing a stock solution of **5-Methoxy-2-nitrosophenol**.

Materials:

- **5-Methoxy-2-nitrosophenol**
- Selected organic solvent (e.g., DMSO)
- Vortex mixer
- Sonicator (optional)
- Calibrated balance

- Appropriate glassware (e.g., volumetric flask)

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of **5-Methoxy-2-nitrosophenol** in a clean, dry container. For preparing a sample for NMR analysis, typically 5-10 mg is sufficient.[9]
- Initial Solvent Addition: Add a small amount of the chosen solvent to the solid.
- Mechanical Agitation: Vortex the mixture vigorously for 30-60 seconds to aid in the initial dispersion of the solid.
- Sonication (Optional): If the compound does not readily dissolve, place the vial in a sonicator bath for 5-10 minutes. This can help to break up any aggregates and increase the rate of dissolution.
- Bringing to Final Volume: Once the solid is fully dissolved, carefully add the solvent to reach the final desired concentration in a volumetric flask.
- Storage: Store the resulting solution in a tightly sealed container, protected from light, and at a low temperature (e.g., -20°C) to minimize degradation.

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